

Safe handling and storage procedures for 2-Amino-3,5-dibromotoluene

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Compound of Interest

Compound Name: 2-Amino-3,5-dibromotoluene

Cat. No.: B189320

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Application Notes and Protocols for 2-Amino-3,5-dibromotoluene

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **2-Amino-3,5-dibromotoluene**, a crucial intermediate in pharmaceutical synthesis. Adherence to these protocols is essential to ensure personnel safety and maintain the integrity of the compound.

Compound Identification and Properties

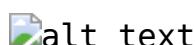
Property	Value	Reference
Chemical Name	2-Amino-3,5-dibromotoluene	
CAS Number	50910-55-9	[1]
Molecular Formula	C ₇ H ₇ Br ₂ N	
Appearance	Light yellow crystal powder	[1]
Melting Point	136-139°C	[1]
Boiling Point	319.9°C at 760 mmHg	[1]
Density	2.054 g/cm ³	[1]
Flash Point	147.3°C	[1]
Stability	Stable under normal shipping and handling conditions.	[1]

Hazard Identification and Classification

This compound is classified as hazardous. The following table summarizes its hazard classifications.

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	Harmful if swallowed. [2]
Skin corrosion/irritation	Category 2	Causes skin irritation. [3]
Serious eye damage/eye irritation	Category 2	Causes serious eye irritation. [3]
Specific target organ toxicity - single exposure (Respiratory system)	Category 3	May cause respiratory irritation. [3]

GHS Pictogram:



Signal Word: Warning

Safe Handling Protocols

3.1. Engineering Controls:

- Work in a well-ventilated area.[\[4\]](#) The use of a chemical fume hood is strongly recommended.
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[3\]](#)[\[4\]](#)

3.2. Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [4]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. [1] [4] Wear protective clothing to prevent skin exposure. [1] [4]
Respiratory Protection	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced. [1] [4] A dust mask of type N95 (US) is recommended.

3.3. General Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Minimize dust generation and accumulation.[\[4\]](#)

- Avoid breathing dust, vapor, mist, or gas.[4]
- Do not ingest or inhale the compound.[4]
- Keep the container tightly closed when not in use.[4]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the work area.[3]

Storage Procedures

- Store in a tightly closed container.[1][4]
- Store in a cool, dry, well-ventilated area.[1][4]
- Keep away from incompatible substances such as strong oxidizing agents.[3][4]
- Store locked up.[6]

Emergency Procedures

5.1. First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops. Wash clothing before reuse.[1][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[1][4]

5.2. Fire-Fighting Measures:

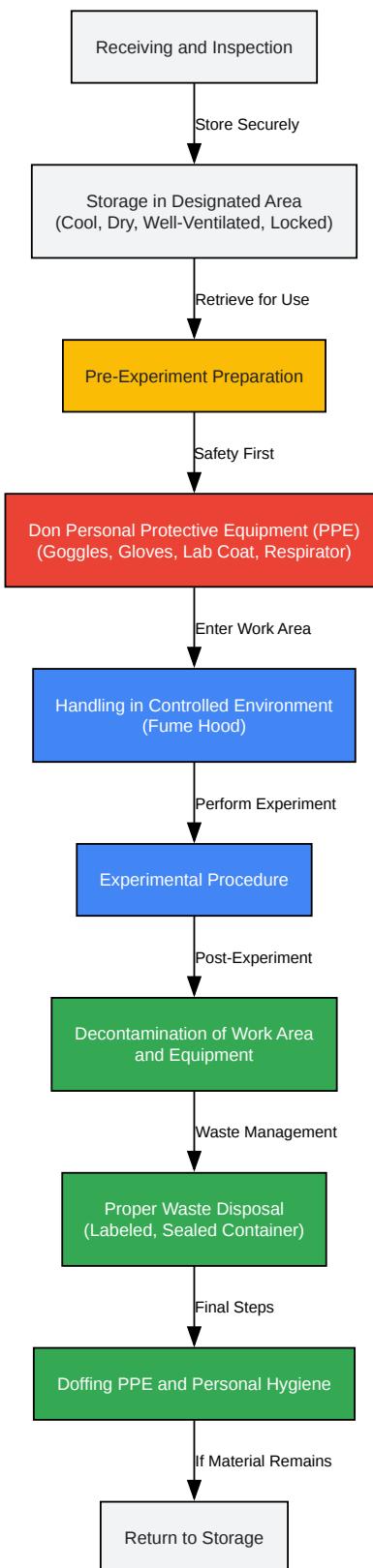
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][4]
- Specific Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen bromide may be generated by thermal decomposition or combustion.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][4]

5.3. Accidental Release Measures:

- Personal Precautions: Use proper personal protective equipment as indicated in Section 3.2.
[1] Evacuate personnel to safe areas.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7]
- Cleanup Procedures: Vacuum or sweep up the material and place it into a suitable disposal container.[1][4] Avoid generating dusty conditions.[4] Provide ventilation.[4]

Experimental Workflow Diagram

The following diagram outlines the logical workflow for the safe handling of **2-Amino-3,5-dibromotoluene**.

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Caption: Workflow for Safe Handling of **2-Amino-3,5-dibromotoluene**.

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